

physical appearance and stability of calcium diiodide tetrahydrate

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Compound of Interest

Compound Name: Calcium;diiodide;tetrahydrate

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An In-depth Technical Guide to the Physical Appearance and Stability of Calcium Diiodide Tetrahydrate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of reagents is paramount. Calcium diiodide tetrahydrate ($\text{CaI}_2 \cdot 4\text{H}_2\text{O}$) is an inorganic salt with applications in various scientific fields. This technical guide provides a comprehensive overview of its physical appearance, stability, and the experimental protocols necessary for its synthesis and evaluation.

Physical and Chemical Properties

Calcium diiodide tetrahydrate is the hydrated form of calcium iodide, an ionic compound formed from calcium and iodine.[1]

Physical Appearance

Calcium diiodide tetrahydrate typically presents as colorless or light yellow hexagonal crystals or powder.[2] It can also be described as white to off-white or tan crystals, powder, or lumps.[3] [4] Impure samples may exhibit a faint yellow color due to the liberation of iodine upon slow reaction with oxygen and carbon dioxide in the air.[5]

Stability and Reactivity

The stability of calcium diiodide tetrahydrate is a critical consideration for its storage and handling. It is known to be hygroscopic, light-sensitive, and reactive with atmospheric carbon

dioxide.[6]

- **Hygroscopicity:** The compound is deliquescent, readily absorbing moisture from the atmosphere.[2][7] This property necessitates storage in a dry environment to prevent degradation.
- **Light Sensitivity:** Calcium diiodide tetrahydrate is sensitive to light, and exposure can lead to decomposition.[6] Therefore, it should be stored in light-resistant containers.
- **Reactivity with Carbon Dioxide:** The compound absorbs carbon dioxide from the air.[6][7] This reaction can lead to the formation of calcium carbonate and the release of iodine.[5]
- **Incompatibilities:** It is incompatible with strong oxidizing agents.[6]

Quantitative Data Summary

The following table summarizes the key quantitative data for calcium diiodide tetrahydrate.

Property	Value
Chemical Formula	$\text{CaI}_2 \cdot 4\text{H}_2\text{O}$
Molecular Weight	365.95 g/mol [2][3][4]
Appearance	Colorless or light yellow hexagonal crystal or powder; white to off-white to tan crystals, powder, or lumps[2][3][4]
Melting Point	779 °C (anhydrous)[1][7]
Boiling Point	1100 °C (anhydrous)[1][7]
Solubility	Highly soluble in water, methanol, ethanol, and acetone; insoluble in ether[8][9]
CAS Number	13640-62-5[1]

Experimental Protocols

Detailed experimental procedures are essential for the consistent synthesis and evaluation of calcium diiodide tetrahydrate.

Synthesis of Calcium Diiodide Tetrahydrate

This protocol is adapted from the synthesis of calcium iodide hexahydrate and involves the reaction of calcium carbonate with hydroiodic acid.^[10]

Materials:

- Calcium carbonate (CaCO_3)
- Hydroiodic acid (HI), 47% solution
- Calcium oxide (CaO)
- Deionized water
- Glass or stainless steel reaction vessel
- Heating and stirring apparatus
- Filtration setup
- Crystallization dish

Procedure:

- In the reaction vessel, slowly add 790 parts of 47% hydroiodic acid to 215 parts of calcium carbonate.
- Heat the mixture to boiling to expel any dissolved carbon dioxide.
- Make the solution alkaline by adding a small amount of calcium oxide.
- Filter the resulting slurry to remove any insoluble impurities.
- Acidify the filtrate with a small amount of 47% hydroiodic acid to a pH below 7.0.

- Boil the solution to concentrate it.
- Cool the concentrated solution to 5°C to induce the crystallization of calcium diiodide tetrahydrate.
- Separate the crystals from the mother liquor.

Synthesis workflow for calcium diiodide tetrahydrate.

Evaluation of Stability

The following protocols outline methods to assess the key stability characteristics of calcium diiodide tetrahydrate.

General workflow for stability testing.

3.2.1. Hygroscopicity Testing (Gravimetric Method)

This method quantifies the moisture uptake of the sample.^[6]

Materials:

- Calcium diiodide tetrahydrate sample
- Analytical balance
- Controlled humidity chamber
- Weighing dishes

Procedure:

- Accurately weigh a sample of calcium diiodide tetrahydrate in a pre-weighed dish.
- Place the dish in a controlled humidity chamber at a specified relative humidity (e.g., 75% RH).
- Monitor the weight of the sample at regular intervals.

- Continue the measurement until the weight of the sample becomes constant.
- Calculate the percentage of water absorbed by the sample.
- Observe any changes in the physical appearance of the sample, such as clumping or deliquescence.[\[6\]](#)

3.2.2. Photostability Testing

This protocol is based on the ICH Q1B guidelines for photostability testing.[\[7\]](#)[\[11\]](#)

Materials:

- Calcium diiodide tetrahydrate sample
- Photostability chamber with a light source capable of emitting both visible and UV light
- Transparent and light-resistant sample containers
- Analytical instrumentation for degradation product analysis (e.g., HPLC)

Procedure:

- Place a sample of the substance in a chemically inert and transparent container.
- Expose the sample to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[\[11\]](#)
- A control sample should be stored under the same conditions but protected from light.
- After the exposure period, visually inspect both the exposed and control samples for any changes in physical appearance.
- Analyze both samples for the presence of degradation products using a suitable analytical method.

3.2.3. Reactivity with Atmospheric Carbon Dioxide

This protocol is designed to observe the reaction of the compound with CO₂.

Materials:

- Calcium diiodide tetrahydrate sample
- Two sealed chambers
- Source of carbon dioxide
- Analytical method to detect calcium carbonate (e.g., reaction with acid to observe effervescence) and free iodine (e.g., starch test).

Procedure:

- Place a sample of calcium diiodide tetrahydrate in each of the two sealed chambers.
- Introduce a controlled atmosphere of carbon dioxide into one chamber, while the other chamber contains a CO₂-free atmosphere (e.g., nitrogen).
- After a set period, remove the samples from both chambers.
- Visually inspect the samples for any color change.
- Test a portion of each sample for the presence of calcium carbonate.
- Test another portion of each sample for the presence of free iodine.

Degradation Pathway

The instability of calcium diiodide tetrahydrate in the presence of atmospheric moisture and carbon dioxide can be visualized as a degradation pathway.

Degradation pathway of CaI₂·4H₂O in the presence of air.

Conclusion

Calcium diiodide tetrahydrate is a valuable chemical compound whose utility is contingent upon proper handling and storage. Its inherent instability, driven by hygroscopicity, light sensitivity,

and reactivity with carbon dioxide, demands careful consideration in experimental design and execution. For researchers and professionals in drug development, adherence to the detailed protocols for synthesis and stability testing outlined in this guide will ensure the integrity and reliability of this reagent in their scientific endeavors.

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References

- 1. $\text{CaI}_2 + 2 \text{H}_2\text{O} \rightarrow 2 \text{HI} + \text{Ca(OH)}_2$ - Balanced equation | Chemical Equations online! [chemequations.com]
- 2. $\text{Ca(OH)}_2 + 2 \text{HI} \rightarrow \text{CaI}_2 + 2 \text{H}_2\text{O}$ - Balanced equation | Chemical Equations online! [chemequations.com]
- 3. brainly.com [brainly.com]
- 4. ck12.org [ck12.org]
- 5. Revising the hygroscopicity of inorganic sea salt particles - PMC [pmc.ncbi.nlm.nih.gov]
- 6. solutions.bocsci.com [solutions.bocsci.com]
- 7. FDA Guidelines for Photostability Testing: A Step-by-Step Guide – StabilityStudies.in [stabilitystudies.in]
- 8. m.youtube.com [m.youtube.com]
- 9. hepatochem.com [hepatochem.com]
- 10. prepchem.com [prepchem.com]
- 11. ema.europa.eu [ema.europa.eu]
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